

Application Note: Quantitation of 10,11-Dihydrocarbamazepine in Wastewater

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Compound of Interest

Compound Name: 10,11-Dihydrocarbamazepine

Cat. No.: B140432

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Introduction

Carbamazepine (CBZ) is a widely used anti-epileptic and mood-stabilizing drug that is frequently detected in municipal wastewater due to its high consumption and persistence through conventional wastewater treatment processes.[1][2] Its major human metabolite, 10,11-dihydro-10,11-dihydroxycarbamazepine (often referred to as CBZ-DiOH or a related dihydrocarbamazepine metabolite), is also of significant environmental concern.[3][4] The presence of these compounds in the aquatic environment highlights the need for robust and sensitive analytical methods to accurately quantify their concentrations in complex matrices like wastewater. This application note provides a detailed protocol for the quantitation of **10,11-dihydrocarbamazepine** and related metabolites in wastewater using solid-phase extraction (SPE) followed by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Quantitative Data Summary

The following table summarizes the concentrations of carbamazepine and its metabolite, 10,11-dihydro-10,11-dihydroxycarbamazepine, found in wastewater samples from a sewage treatment plant (STP).

Analyte	Sample Type	Concentration Range (ng/L)
Carbamazepine (CBZ)	STP Influent	~350 - 450
STP Effluent	~300 - 400	
10,11-dihydro-10,11-dihydroxycarbamazepine	STP Influent	~900 - 1100
STP Effluent	~850 - 1050	

Data compiled from studies on the analysis of carbamazepine and its metabolites in aqueous samples.[3][4][5] Notably, 10,11-dihydro-10,11-dihydroxycarbamazepine has been detected at concentrations approximately three times higher than the parent drug, carbamazepine, in aqueous samples.[3][4][5]

Experimental Protocols

A highly selective and sensitive analytical method using solid-phase extraction (SPE) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) is detailed below for the detection and quantification of **10,11-dihydrocarbamazepine** and other carbamazepine metabolites in wastewater.[6]

Sample Preparation: Solid-Phase Extraction (SPE)

This protocol is based on methods optimized for the extraction of carbamazepine and its metabolites from aqueous samples.[3][5][7][8]

- SPE Cartridge Selection: Oasis HLB (Hydrophilic-Lipophilic Balanced) cartridges are recommended due to their superior extraction efficiencies for the target analytes.[3][5][7]
- Sample Volume: Use a 500 mL wastewater sample.[7]
- Internal Standard: Add an appropriate internal standard, such as a deuterated analog of the analyte (e.g., carbamazepine-d₂), to the sample before extraction to correct for matrix effects and variations in instrument response.[6]
- Cartridge Conditioning:

- Wash the Oasis HLB cartridge with two column volumes of methanol.
- Equilibrate the cartridge with two column volumes of HPLC-grade water.[7]
- Sample Loading:
 - Load the wastewater sample onto the conditioned cartridge at a controlled flow rate of approximately 0.6 mL/min.[7]
- Washing:
 - After loading, wash the cartridge with 2 mL of HPLC-grade water to remove interfering substances.[7]
- Elution:
 - Elute the retained analytes with 0.5 mL of methanol followed by 0.5 mL of ethyl acetate.[7]
- Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a suitable volume of the initial mobile phase for LC-MS/MS analysis.

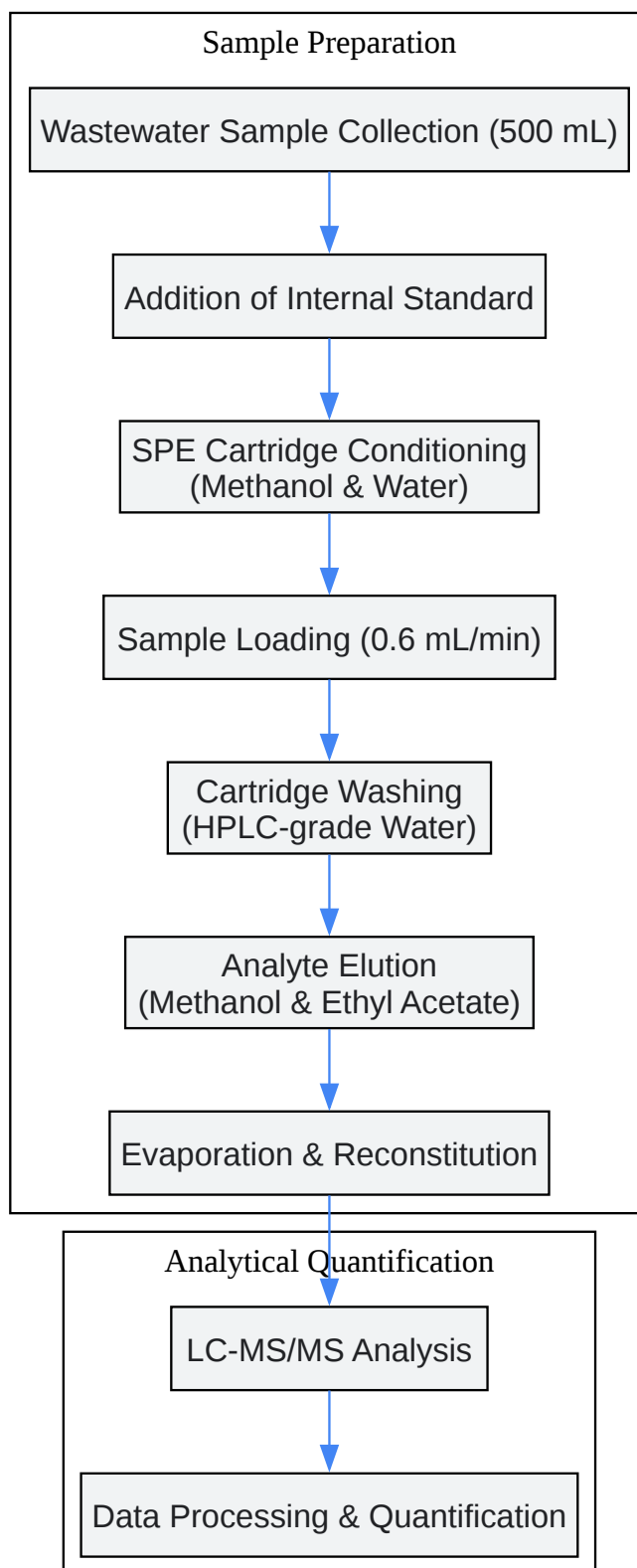
Analytical Method: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This method is designed for the sensitive and selective quantification of the target analytes.[3]
[4][5]

- Liquid Chromatography (LC) System: An Alliance 2695 liquid chromatograph or equivalent.
[9]
- Mass Spectrometer: A Quattro LC tandem quadrupole mass spectrometer with a Z-Spray electrospray ionization source or equivalent.[9]

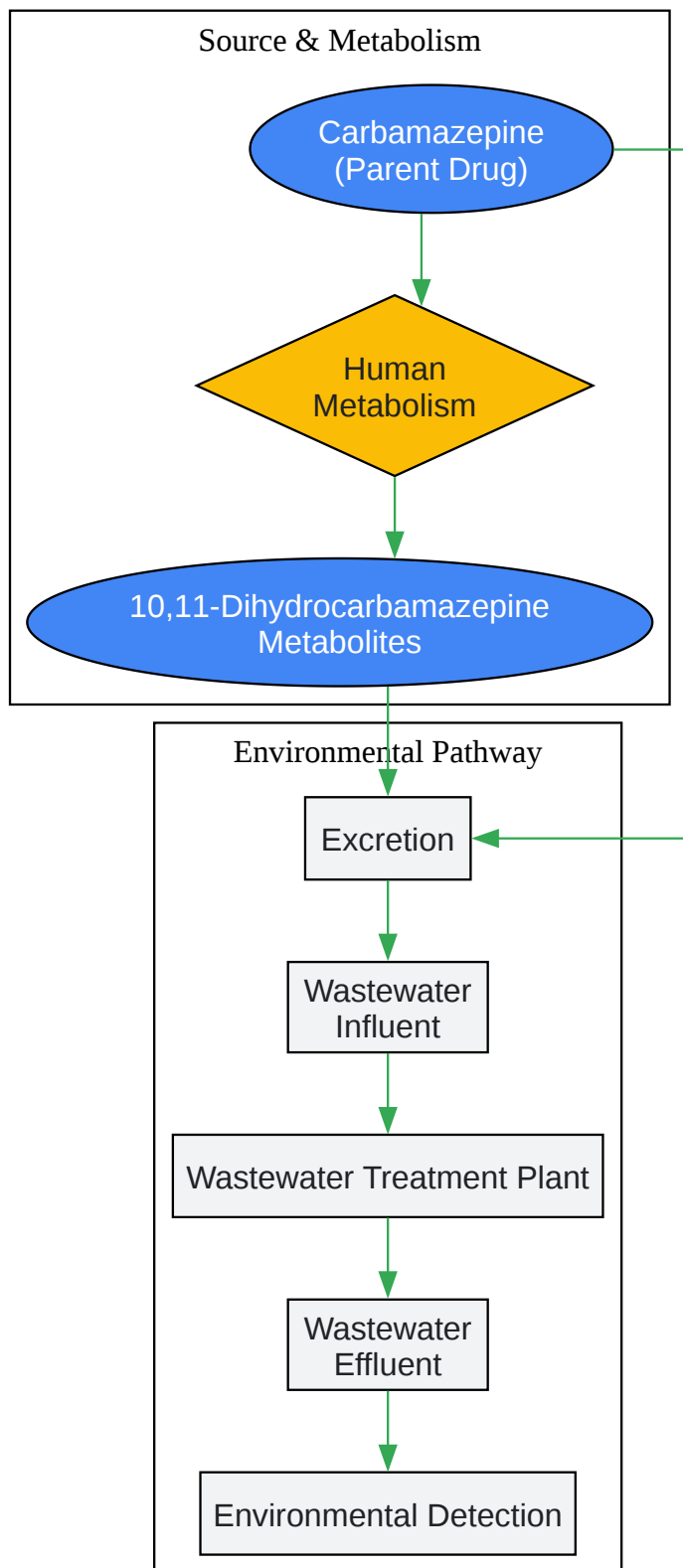
- Chromatographic Column: A Genesis C18 column (150 mm × 2.1 mm i.d., 3 μm) or a similar reversed-phase column.[3]
- Mobile Phase:
 - Mobile Phase A: Acetonitrile/methanol (2:3, v/v).[5]
 - Mobile Phase B: 10 mM ammonium acetate with 0.1% formic acid (pH 4.0).[5]
- Gradient Elution:
 - Start with 45% Mobile Phase A and hold for 6 minutes.
 - Increase linearly to 100% Mobile Phase A within 1 minute and hold for 2 minutes.
 - Return to the initial 45% Mobile Phase A in 2 minutes and equilibrate for the next injection.
[5]
- Flow Rate: 0.2 mL/min.[5]
- Injection Volume: 20 μL.[5]
- Mass Spectrometry Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Capillary Voltage: 3.5 kV.[3]
 - Source Temperature: 100 °C.[3]
 - Desolvation Temperature: 350 °C.[3]
 - Nebulizing and Drying Gas: Nitrogen at flow rates of 70 L/h and 450 L/h, respectively.[3]
 - Detection: Multiple Reaction Monitoring (MRM) is used for quantification. The specific precursor and product ion transitions for each analyte need to be optimized. For 10,11-dihydro-10,11-dihydroxycarbamazepine, a characteristic transition is m/z 271 → 253.[5]

Visualizations



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Caption: Experimental workflow for the quantitation of **10,11-dihydrocarbamazepine** in wastewater.



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Caption: Logical relationship of carbamazepine metabolism and its detection in wastewater.

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